Application Notes and Protocols: Induction of Cardiomyogenesis with ISX-9

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Compound of Interest

Compound Name:	*ISX-9*
CAS No.:	*832115-62-5*
Cat. No.:	*B1672652*

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This document provides a detailed protocol for the induction of cardiomyogenesis from human induced pluripotent stem cells (hiPSCs) using the small molecule **ISX-9**. It includes insights into the mechanism of action, quantitative data on differentiation efficiency, and detailed experimental procedures.

Introduction

ISX-9 is a small molecule known to induce the differentiation of various progenitor cells, including the generation of cardiac progenitor cells (CPCs) and subsequent cardiomyocytes from human induced pluripotent stem cells (hiPSCs).[1][2] Mechanistically, **ISX-9** promotes cardiomyogenesis by activating multiple signaling pathways, including TGF-β-induced epithelial-mesenchymal transition (EMT) signaling, as well as both canonical and non-canonical Wnt signaling at different stages of cardiac differentiation.[1][2][3] Treatment with **ISX-9** has been shown to induce the expression of key cardiac transcription factors such as Nkx2.5, ISL1, GATA4, and Mef2c within three days.[1][2]

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Quantitative Data Summary

The following tables summarize the quantitative outcomes of **ISX-9**-induced cardiac differentiation from hiPSCs.

Table 1: Efficiency of Cardiac Progenitor Cell (CPC) Generation

Marker	Purity (%)
Nkx2.5+ cells	96.5 ± 2.5

Data obtained by FACS analysis after 7 days of **ISX-9** treatment.[1]

Table 2: Differentiation Efficiency of CPCs into Cardiovascular Lineages

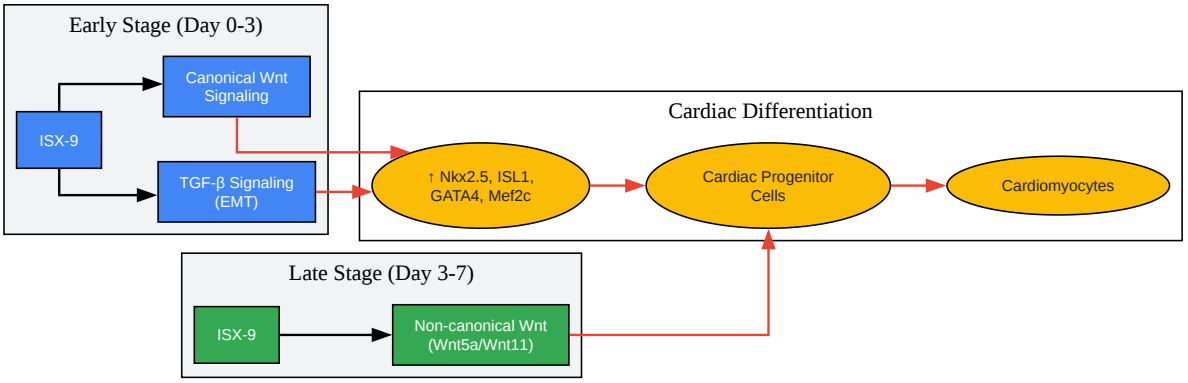
Cell Type	Purity (%)
Cardiomyocytes (CMs)	95.2 ± 2.1
Endothelial Cells (ECs)	90.3 ± 2.5
Smooth Muscle Cells (SMCs)	92.3 ± 1.8

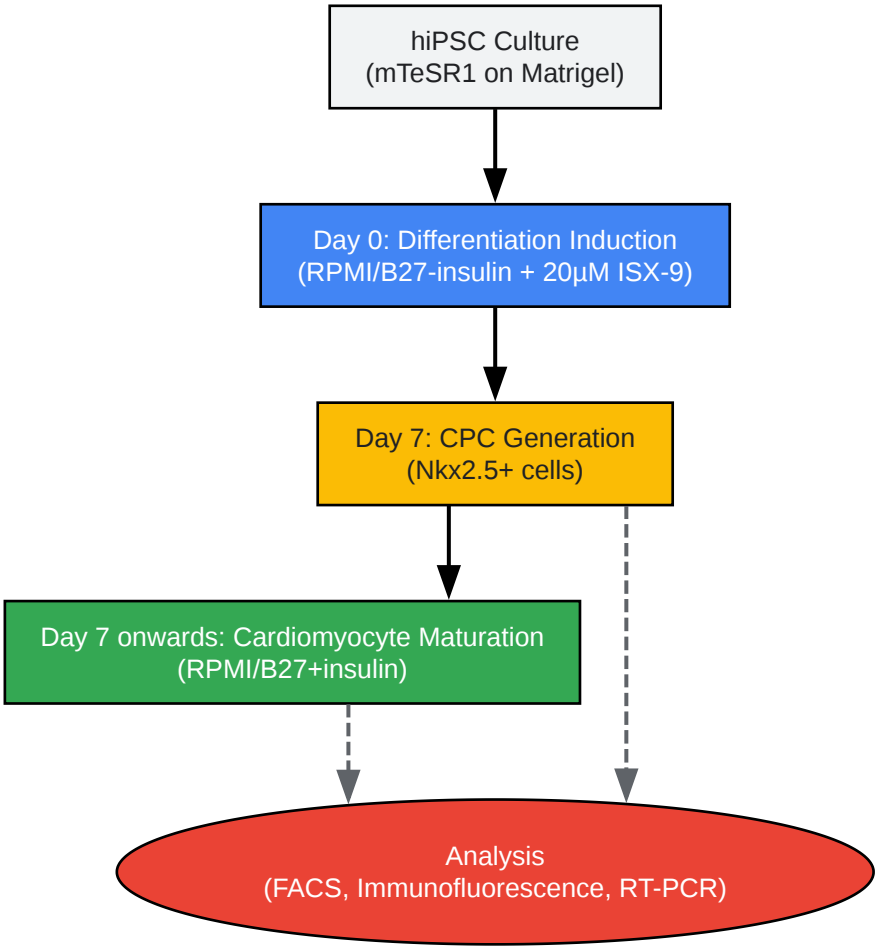
Data obtained by FACS analysis after further differentiation of **ISX-9**-induced CPCs in basal differentiation medium.[1]

Signaling Pathway

The diagram below illustrates the key signaling pathways activated by **ISX-9** during the induction of cardiomyogenesis.

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References

- 1. Cardiac Progenitors Induced from Human Induced Pluripotent Stem Cells with Cardiogenic Small Molecule Effectively Regenerate Infarcted Hearts and Attenuate Fibrosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Cardiac Progenitors Induced from Human Induced Pluripotent Stem Cells with Cardiogenic Small Molecule Effectively Regenerate Infarcted Hearts and Attenuate Fibrosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. selleckchem.com [selleckchem.com]
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